

Technical Support Center: 1,1,2,2-Tetrabromoethane Health and Safety

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Compound of Interest

Compound Name: 1,1,2,2-Tetrabromoethane

Cat. No.: B165195

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This technical support center provides essential health and safety information for researchers, scientists, and drug development professionals working with **1,1,2,2-Tetrabromoethane** (TBE). The following troubleshooting guides and frequently asked questions (FAQs) address potential issues and provide guidance for safe laboratory practices.

Frequently Asked Questions (FAQs)

Q1: What are the primary health risks associated with inhaling **1,1,2,2-Tetrabromoethane** vapors?

A1: Inhaling **1,1,2,2-Tetrabromoethane** vapors can lead to a range of acute and chronic health effects. It is considered very toxic upon inhalation.^{[1][2]} Short-term exposure can irritate the eyes, nose, and throat.^[3] Overexposure may cause symptoms such as headache, fatigue, dizziness, lightheadedness, and potentially passing out.^[3] In severe cases, inhalation can be fatal.^{[2][4][5][6]} Chronic exposure may lead to liver and kidney damage.^{[1][2][3]}

Q2: What are the immediate symptoms of overexposure to **1,1,2,2-Tetrabromoethane** vapors?

A2: Immediate symptoms of overexposure can include headache, nausea, loss of appetite, fatigue, and abdominal pain.^[2] You may also experience irritation of the respiratory tract, drowsiness, and central nervous system depression.^{[2][6]} In some cases, exposure to even low concentrations has led to severe liver damage with initial symptoms like headache, anorexia, vomiting, and stomach pains.^[4]

Q3: What should I do in case of accidental inhalation of **1,1,2,2-Tetrabromoethane** vapors?

A3: If you or a colleague inhales **1,1,2,2-Tetrabromoethane** vapors, immediately move the affected person to fresh air.^{[1][6][7][8]} Lay the patient down and keep them warm and rested.^[1] Seek immediate medical attention.^{[2][6]} If breathing has stopped, trained personnel should perform artificial respiration.^{[1][7]}

Q4: What personal protective equipment (PPE) is necessary when working with **1,1,2,2-Tetrabromoethane**?

A4: When handling **1,1,2,2-Tetrabromoethane**, it is crucial to use proper personal protective equipment. This includes wearing protective gloves, protective clothing, and eye protection such as a face shield. All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[2] If there is a risk of exceeding exposure limits, a NIOSH/MSHA approved respirator must be used.^{[3][9]}

Q5: How should I handle a spill of **1,1,2,2-Tetrabromoethane**?

A5: In the event of a spill, you should first ensure the area is well-ventilated and remove all ignition sources.^{[1][4]} Evacuate unnecessary personnel from the area.^[9] Wear appropriate personal protective equipment, including a respirator.^{[1][4]} Absorb the spill with an inert material like vermiculite, sand, or earth, and then place it in a suitable, sealed container for disposal.^[2] Avoid runoff into storm sewers and waterways.^[2]

Troubleshooting Guide

Issue/Symptom	Possible Cause	Immediate Action	Preventative Measures
Mild headache, dizziness, or nausea during experiment	Inhalation of low levels of 1,1,2,2-Tetrabromoethane vapors.	1. Immediately move to a well-ventilated area or fresh air. 2. If symptoms persist, seek medical attention.	1. Always work in a properly functioning chemical fume hood. 2. Ensure adequate general laboratory ventilation. 3. Use appropriate respiratory protection if necessary.
Eye irritation or redness	Direct contact of vapors or liquid with the eyes.	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] [8] [10] [11] 2. Remove contact lenses if present and easy to do. [6] 3. Seek immediate medical attention. [2]	1. Always wear chemical safety goggles or a face shield.
Skin irritation or redness	Direct contact of the liquid with the skin.	1. Immediately remove all contaminated clothing. [1] 2. Flush the affected skin with plenty of soap and water for at least 15 minutes. [1] [7] [8] [11] 3. Seek medical attention if irritation persists. [1] [4]	1. Wear appropriate chemical-resistant gloves and protective clothing. 2. Avoid exposing open cuts or abraded skin. [1]

Strong, sweet odor detected in the laboratory	A potential leak or spill of 1,1,2,2-Tetrabromoethane.	1. Evacuate the immediate area. 2. If safe to do so, identify and contain the source of the leak or spill. 3. Follow spill cleanup procedures.	1. Regularly inspect containers and equipment for leaks. 2. Store 1,1,2,2-Tetrabromoethane in tightly closed containers in a cool, dry, well-ventilated area.[2]
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Quantitative Health and Safety Data

Parameter	Value	Reference
OSHA Permissible Exposure Limit (PEL)	1 ppm (14 mg/m ³) TWA	[2]
ACGIH Threshold Limit Value (TLV)	1 ppm (14 mg/m ³) TWA	
NIOSH Recommended Exposure Limit (REL)	1 ppm TWA	[2]
NIOSH Immediately Dangerous to Life or Health (IDLH)	8 ppm	[3]
Oral LD50 (Rat)	1,200 mg/kg	[5]
Inhalation LC50 (Rat)	549 mg/m ³ (4 hours)	[5]
Dermal LD50 (Rat)	5,250 mg/kg	[5]

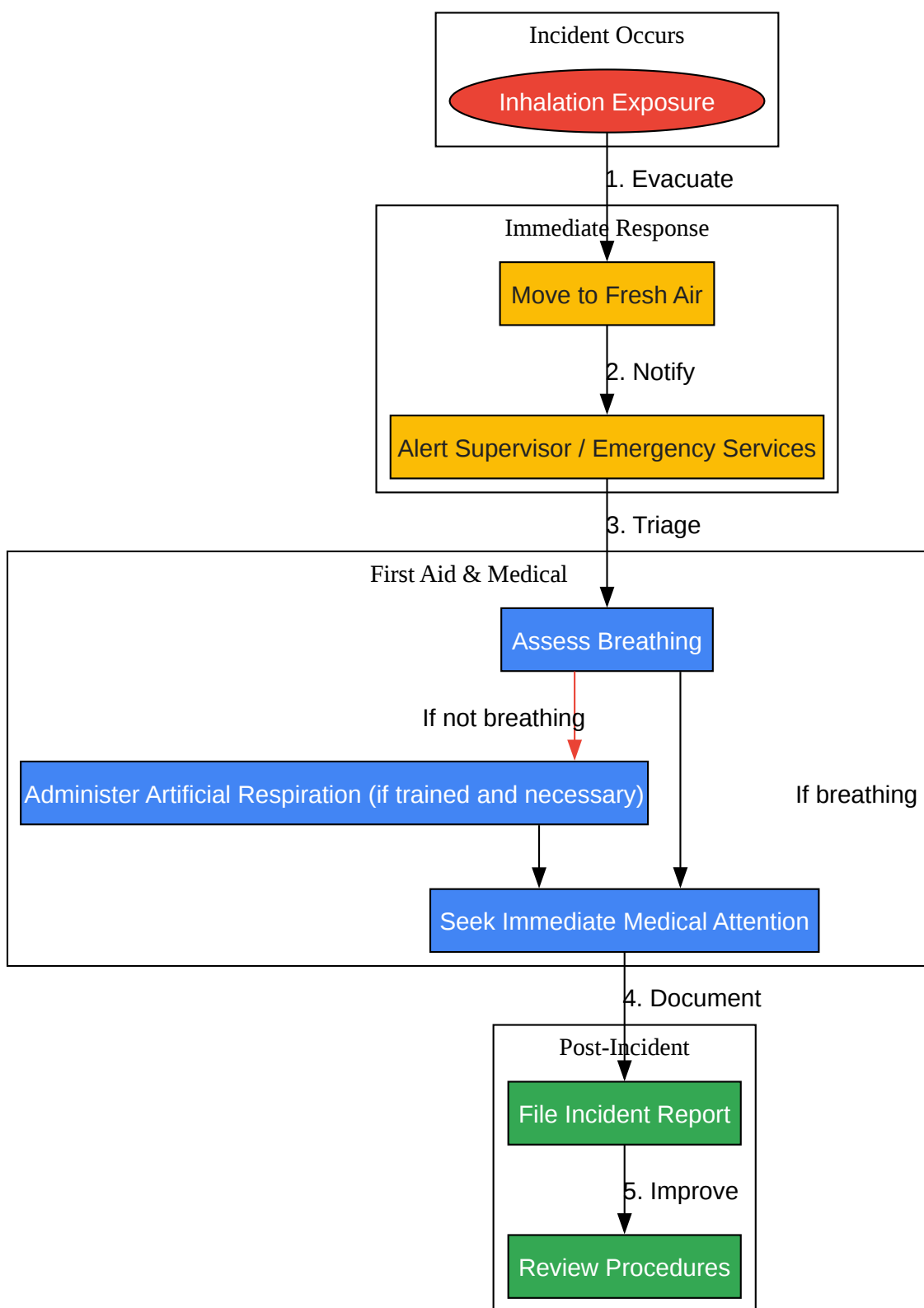
Experimental Protocols

Protocol 1: Standard Operating Procedure for Handling 1,1,2,2-Tetrabromoethane

- **Risk Assessment:** Before beginning any experiment, conduct a thorough risk assessment for the use of **1,1,2,2-Tetrabromoethane**. Identify potential hazards and establish control measures.

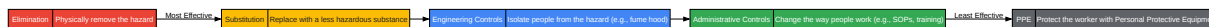
- Personal Protective Equipment (PPE): Don the required PPE, including a lab coat, chemical-resistant gloves (Viton® is recommended), and chemical safety goggles.[9] Ensure a properly fitted respirator is available if needed.
- Ventilation: All handling of **1,1,2,2-Tetrabromoethane** must be performed inside a certified chemical fume hood with adequate airflow.
- Dispensing: Use a syringe or a calibrated dispensing pump to transfer the liquid. Avoid pouring to minimize vapor generation.
- Waste Disposal: Dispose of all **1,1,2,2-Tetrabromoethane** waste in a designated, properly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Decontamination: After handling, thoroughly wash hands and any potentially contaminated surfaces with soap and water.

Visualizations



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Caption: Emergency response workflow for inhalation exposure.



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